

5-Bromo-2-methylpyridine material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 5-Bromo-2-methylpyridine

Cat. No.: B113479

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **5-Bromo-2-methylpyridine**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling of chemical reagents is paramount. This technical guide provides a detailed overview of the Material Safety Data Sheet (MSDS) for **5-Bromo-2-methylpyridine** (CAS No: 3430-13-5), a common intermediate in organic synthesis. The information is presented to be readily accessible and actionable for laboratory and development environments.

Chemical Identification and Physical Properties

5-Bromo-2-methylpyridine, also known as 5-Bromo-2-picoline, is a substituted pyridine derivative.^{[1][2]} Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₆ BrN	[2][3]
Molecular Weight	172.02 g/mol	[2][3]
CAS Number	3430-13-5	[1][2][3][4]
Appearance	Off-white to light yellow solid or crystalline powder	[2][4]
Melting Point	32-36 °C (89.6 - 96.8 °F)	[4]
Boiling Point	~182.7 °C at 760 mmHg	
Density	~1.5 g/cm ³	
Flash Point	64.3 °C	
Vapor Pressure	1.1±0.3 mmHg at 25°C	

Hazard Identification and Classification

5-Bromo-2-methylpyridine is classified as a hazardous substance.[4] The GHS classifications are summarized below, indicating that it can cause irritation and may be harmful if exposure occurs.[3][4]

Hazard Class	Category	GHS Code	Description
Skin Corrosion/Irritation	2	H315	Causes skin irritation. [3][4]
Serious Eye Damage/Eye Irritation	2A / 2	H319	Causes serious eye irritation.[3][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation.[3][4]
Acute Toxicity, Oral	4	H302	Harmful if swallowed. [3][4]
Acute Toxicity, Dermal	4	H312	Harmful in contact with skin.[3][4]
Acute Toxicity, Inhalation	4	H332	Harmful if inhaled.[3][4]

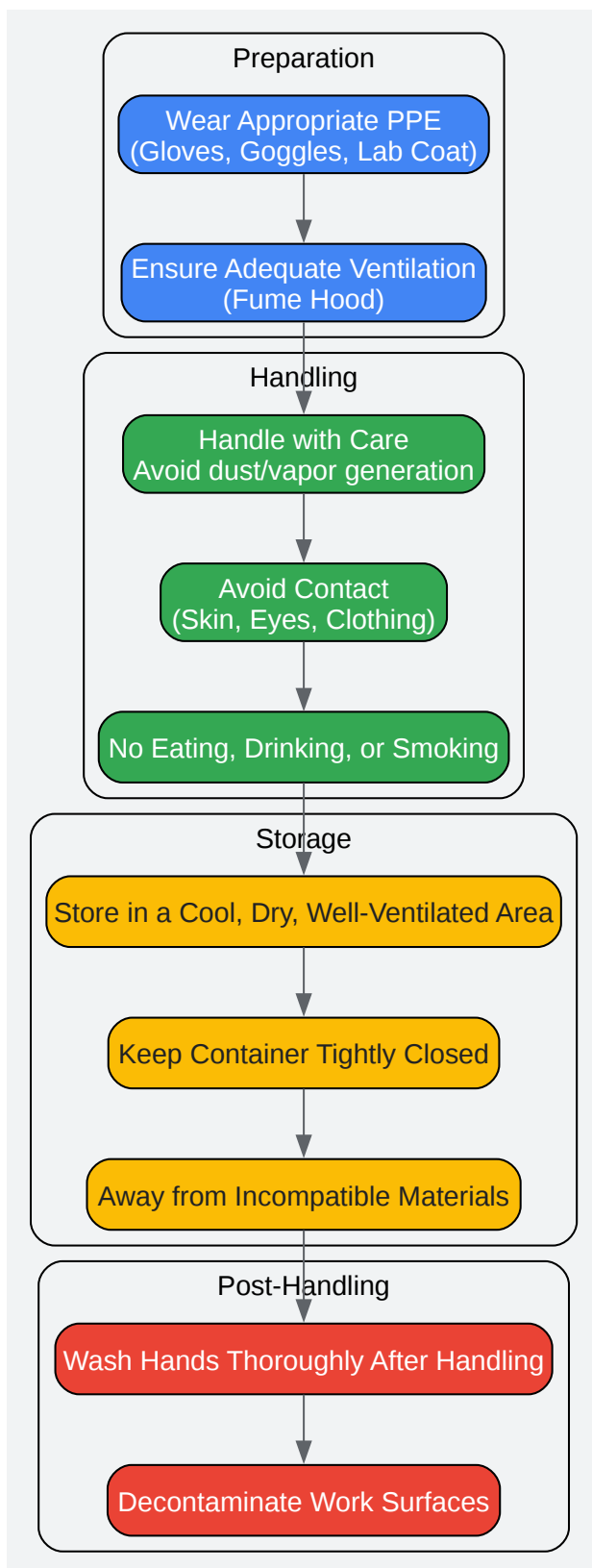
Signal Word: Warning[4]

Experimental Protocols

Detailed experimental methodologies for determining the physicochemical and toxicological properties listed in the MSDS are not typically provided in the safety data sheets themselves. These tests are conducted according to standardized protocols, such as those established by the OECD (Organisation for Economic Co-operation and Development) or other regulatory bodies. For instance, flash point is often determined using methods like the Pensky-Martens closed-cup test (ASTM D93) or Cleveland open-cup method (ASTM D92). Toxicological data is obtained through standardized animal studies following specific OECD guidelines for acute toxicity (e.g., OECD 401, 402, 403).

Safe Handling and Storage Workflow

Proper handling and storage are crucial to minimize risk. The logical workflow for handling and storing **5-Bromo-2-methylpyridine** is outlined below.

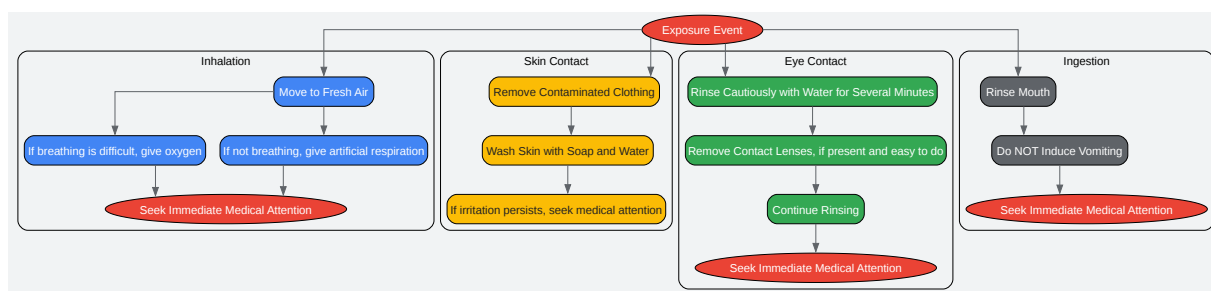


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Caption: Workflow for the safe handling and storage of **5-Bromo-2-methylpyridine**.

First-Aid Measures for Exposure

In the event of accidental exposure, immediate and appropriate first-aid is critical. The following decision tree outlines the recommended steps.



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Caption: Decision tree for first-aid procedures following exposure.

Fire-Fighting and Spill Response

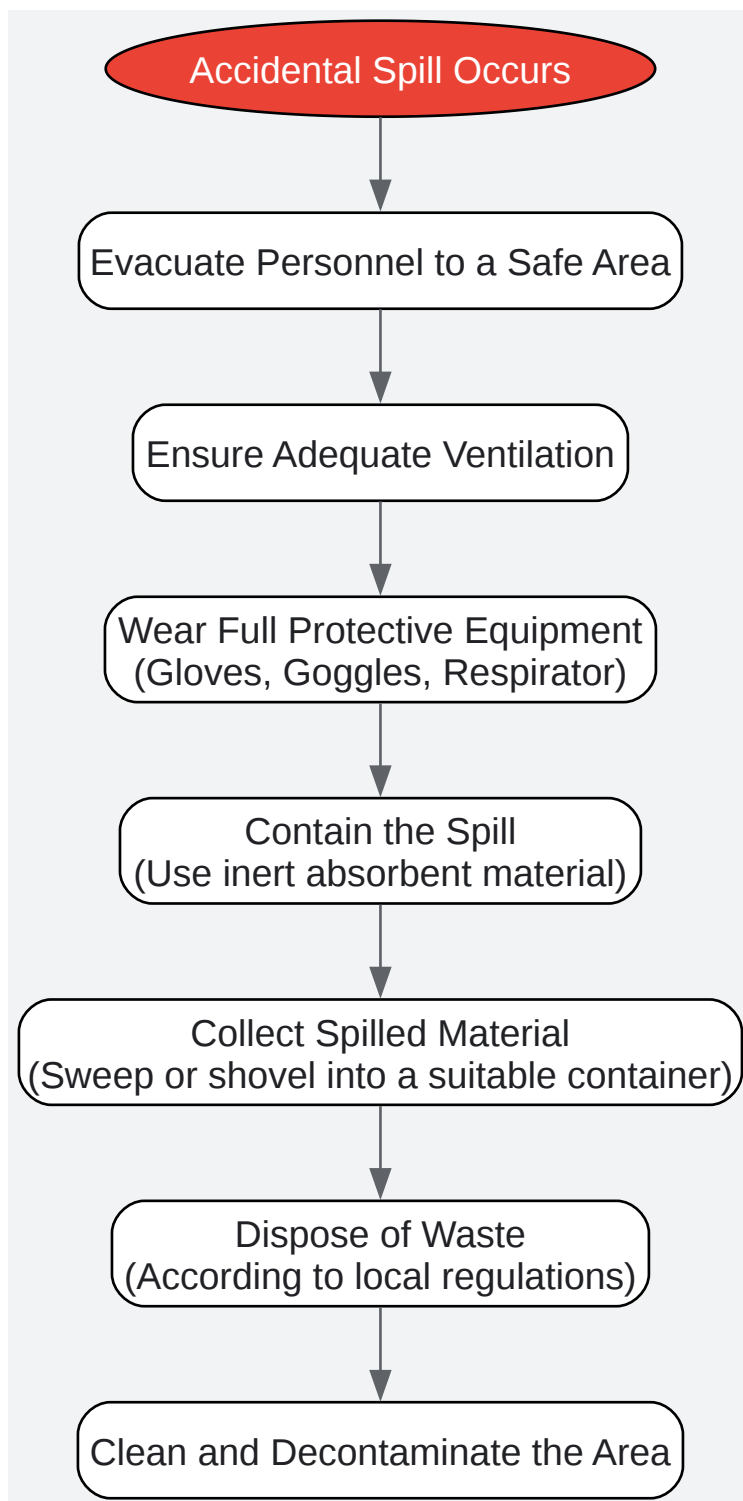
In case of a fire involving **5-Bromo-2-methylpyridine**, or an accidental spill, a structured response is necessary to ensure safety and minimize environmental contamination.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[\[5\]](#)[\[6\]](#)
- Specific Hazards: Combustion may produce hazardous fumes, including carbon oxides, nitrogen oxides, and hydrogen bromide.[\[6\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Accidental Release Measures Workflow

The following diagram illustrates the logical steps to take in the event of a spill.



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Caption: Workflow for responding to an accidental spill.

This technical guide is intended to provide a comprehensive overview of the material safety data for **5-Bromo-2-methylpyridine**. Always refer to the most current and complete Safety Data Sheet provided by your chemical supplier before handling this or any other chemical.

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